

# Toxicological Profile of 3-Octadecylphenol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 3-Octadecylphenol

Cat. No.: B15445721

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Disclaimer: Direct toxicological data for **3-Octadecylphenol** is not readily available in published literature. This profile has been constructed using data from structurally similar long-chain alkylphenols, primarily 3-Pentadecylphenol (also known as hydrogenated cardanol), and general knowledge of the toxicological properties of the alkylphenol class of chemicals. The information presented herein should be interpreted as an estimation and a guide for further research and safety assessment.

## Executive Summary

**3-Octadecylphenol** is a long-chain alkylphenol. While specific toxicological data for this compound is scarce, information on analogous compounds suggests potential for skin and eye irritation. Based on data for 3-Pentadecylphenol, it may be classified as harmful if swallowed, in contact with skin, or if inhaled. Long-chain alkylphenols, as a class, have been noted for their potential endocrine-disrupting properties and ecotoxicity, particularly to aquatic organisms. This document provides a comprehensive overview of the inferred toxicological profile of **3-Octadecylphenol**, drawing upon available data for structurally related compounds to inform on potential hazards, toxicokinetics, and mechanisms of action. All quantitative data are presented in tabular format for clarity, and where applicable, experimental workflows and potential signaling pathways are visualized.

## Chemical and Physical Properties

Property	Value
Chemical Name	3-Octadecylphenol
Synonyms	Phenol, 3-octadecyl-
CAS Number	25525-21-9
Molecular Formula	C <sub>24</sub> H <sub>42</sub> O
Molecular Weight	346.6 g/mol
Appearance	Not available. Likely a solid at room temperature based on similar compounds.
Solubility	Expected to have low water solubility and high solubility in organic solvents.

## Toxicological Data

The following tables summarize the available toxicological data for 3-Pentadecylphenol, a close structural analog of **3-Octadecylphenol**. This data is used as a surrogate to infer the potential toxicity of **3-Octadecylphenol**.

### Acute Toxicity

Endpoint	Species	Route	Value	Classification	Reference
LD <sub>50</sub>	-	Oral	Category 4 (Harmful if swallowed)	GHS	<a href="#">[1]</a>
LD <sub>50</sub>	-	Dermal	Category 4 (Harmful in contact with skin)	GHS	<a href="#">[1]</a>
LC <sub>50</sub>	-	Inhalation	Category 4 (Harmful if inhaled)	GHS	<a href="#">[1]</a>

## Irritation and Sensitization

Endpoint	Species	Result	Classification	Reference
Skin Irritation	-	Causes skin irritation	Category 2	[1][2]
Eye Irritation	-	Causes serious eye irritation	Category 2A	[1][2]

## Genotoxicity and Carcinogenicity

A study on saturated cardanol (3-Pentadecylphenol) showed an absence of genotoxicity in the comet assay.[3] There is no data available on the carcinogenicity of **3-Octadecylphenol** or its close analogs.

## Ecotoxicity

A study on cardanol, a mixture containing 3-pentadecylphenol, demonstrated high toxicity to aquatic organisms.[4] The LC<sub>50</sub> for cardanol in brine shrimp (*Artemia* sp.) was reported as 1.59 mg/L at 24 hours and 0.42 mg/L at 48 hours.[4]

## Experimental Protocols

Detailed experimental protocols for **3-Octadecylphenol** are not available. The following are generalized descriptions of standard OECD test guidelines that would be appropriate for assessing the toxicity of this compound.

### Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity (LD<sub>50</sub>). A stepwise procedure is used with a limited number of animals. The test substance is administered orally by gavage to a group of fasted animals. Observations of effects and mortality are made for at least 14 days.

### Skin Irritation/Corrosion - OECD 404

This test evaluates the potential of a substance to cause skin irritation or corrosion. The test substance is applied to the shaved skin of a single animal. The site is observed for erythema

and edema at specified intervals after patch removal.

## Eye Irritation/Corrosion - OECD 405

This test assesses the potential of a substance to produce irritation or corrosion to the eye. The test substance is applied to the eye of a single animal. The eyes are examined for signs of irritation at specific time points after instillation.

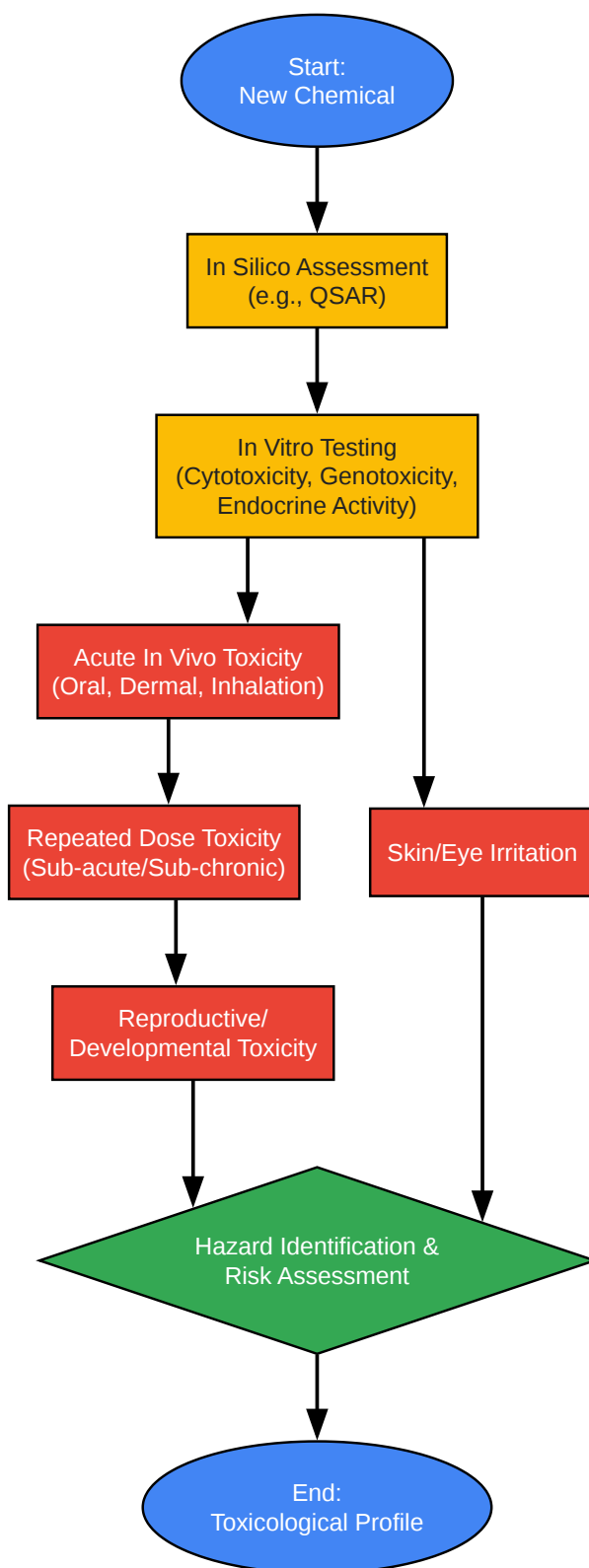
## Potential Mechanisms of Action and Signaling Pathways

Long-chain alkylphenols are known to be potential endocrine disruptors, often through interaction with nuclear receptors. A generalized signaling pathway for a nuclear receptor is depicted below. It is hypothesized that **3-Octadecylphenol**, due to its phenolic structure and long alkyl chain, could potentially interact with such pathways.

Caption: Generalized Nuclear Receptor Signaling Pathway.

## Experimental Workflow for Toxicity Assessment

A logical workflow for assessing the toxicological profile of a compound like **3-Octadecylphenol** would involve a tiered approach, starting with in silico and in vitro methods before proceeding to in vivo studies.



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Caption: Tiered Experimental Workflow for Toxicity Assessment.

## Conclusion

The toxicological profile of **3-Octadecylphenol** remains largely uncharacterized through direct experimental evidence. Based on data from the structurally analogous 3-Pentadecylphenol and the broader class of long-chain alkylphenols, it is prudent to handle this compound with care, assuming potential for skin and eye irritation, and possible harm upon ingestion, dermal contact, or inhalation. Furthermore, the potential for endocrine disruption and significant ecotoxicity warrants further investigation. The data and frameworks presented in this guide serve as a preliminary assessment to inform safe handling practices and to highlight the critical need for comprehensive toxicological testing of **3-Octadecylphenol**.

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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. aksci.com [aksci.com]
- 3. Cardanol: toxicogenetic assessment and its effects when combined with cyclophosphamide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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